

An In-depth Technical Guide to 3-(Dimethylamino)propanenitrile (CAS: 1738-25-6)

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Compound of Interest

Compound Name: 3-(Dimethylamino)propanenitrile

Cat. No.: B047339

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For Researchers, Scientists, and Drug Development Professionals

Introduction

3-(Dimethylamino)propanenitrile, also known as DMAPN, is a bifunctional organic compound featuring a tertiary amine and a nitrile group.^[1] This unique structure makes it a versatile building block and precursor in a multitude of applications, including the synthesis of pharmaceuticals, agrochemicals, and polymers.^{[2][3]} This technical guide provides a comprehensive overview of its chemical properties, synthesis, applications, and safety information, with a focus on experimental details and underlying mechanisms relevant to research and development.

Chemical and Physical Properties

3-(Dimethylamino)propanenitrile is a colorless to yellow, water-soluble liquid.^{[1][4]} A summary of its key physical and chemical properties is presented in Table 1.

Table 1: Physical and Chemical Properties of **3-(Dimethylamino)propanenitrile**

| Property | Value | Reference(s) |
|---------------------------------------|---|--------------|
| CAS Number | 1738-25-6 | [1] |
| Molecular Formula | C ₅ H ₁₀ N ₂ | [4] |
| Molecular Weight | 98.15 g/mol | [4] |
| Appearance | Colorless to yellow liquid | [1][4] |
| Melting Point | -44.3 °C | [1][4] |
| Boiling Point | 171-172 °C | [1][4] |
| Density | 0.87 g/cm ³ at 20 °C | [1][4] |
| Flash Point | 62 °C (143.6 °F) | [5] |
| Solubility | Water-soluble | [1][4] |
| Refractive Index (n _{20/D}) | 1.426 | [6] |

Synthesis and Purification

Synthesis: Michael Addition of Dimethylamine to Acrylonitrile

The primary industrial and laboratory synthesis of **3-(dimethylamino)propanenitrile** involves the Michael addition of dimethylamine to acrylonitrile.[7]

Experimental Protocol: Lab-Scale Synthesis

Materials:

- Dimethylamine (aqueous solution or gas)
- Acrylonitrile
- Ice bath
- Round-bottom flask equipped with a magnetic stirrer and a dropping funnel (or gas inlet tube)

- Distillation apparatus

Procedure:

- To a round-bottom flask containing a chilled solution of dimethylamine, slowly add acrylonitrile dropwise from the dropping funnel. If using gaseous dimethylamine, bubble it through chilled acrylonitrile.
- Maintain the reaction temperature below 10°C using an ice bath to control the exothermic reaction.
- After the addition is complete, allow the mixture to stir at room temperature for several hours to ensure the reaction goes to completion.
- The crude product is then purified by fractional distillation.^[1]

Purification: Fractional Distillation

Due to its relatively high boiling point and potential impurities, fractional distillation is the recommended method for purifying **3-(dimethylamino)propanenitrile**.^[1]

Experimental Protocol: Fractional Distillation

Apparatus:

- Distillation flask
- Fractionating column (e.g., Vigreux or packed column)
- Condenser
- Receiving flask
- Heating mantle
- Thermometer

Procedure:

- Assemble the fractional distillation apparatus.
- Place the crude **3-(dimethylamino)propanenitrile** in the distillation flask with boiling chips.
- Heat the flask gently.
- Collect the fraction that distills at 171-173 °C.[\[5\]](#)
- Monitor the temperature closely to ensure a clean separation from lower and higher boiling impurities.

Key Reactions and Applications

The dual functionality of **3-(dimethylamino)propanenitrile** allows for a variety of chemical transformations, making it a valuable intermediate in several fields.

Reduction to 3-Dimethylaminopropylamine

The nitrile group can be readily reduced to a primary amine, yielding 3-dimethylaminopropylamine, a crucial intermediate in the synthesis of pharmaceuticals.

Experimental Protocol: Hydrogenation of **3-(Dimethylamino)propanenitrile**[\[8\]](#)

Materials:

- **3-(Dimethylamino)propanenitrile**
- Sponge Nickel catalyst (e.g., Raney Nickel)
- Autoclave reactor
- Hydrogen gas
- Sodium hydroxide or potassium hydroxide solution

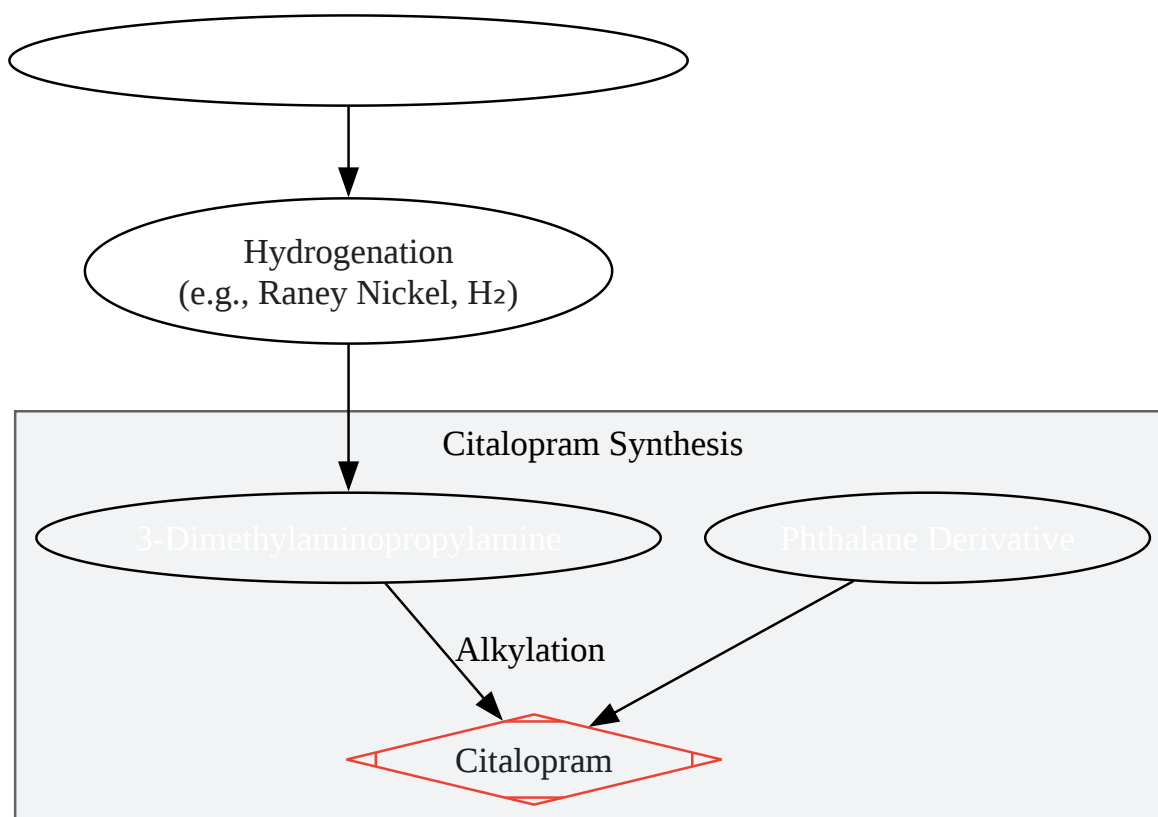
Procedure:

- Charge a one-liter autoclave reactor with a slurry of the sponge nickel catalyst in water and 3-dimethylaminopropylamine.

- Add 265 mL of 100% 3-dimethylaminopropylamine and 6 mL of a 25% (wt.) caustic solution (e.g., a 50:50 blend of sodium hydroxide and potassium hydroxide).
- Seal the reactor, turn on the agitator, and heat to 60°C.
- Purge the autoclave three times with nitrogen, followed by three purges with hydrogen.
- Pressurize the reactor to approximately 7.8 atm with hydrogen and increase the temperature to 90°C.
- Feed **3-(dimethylamino)propanenitrile** into the autoclave at a controlled rate (e.g., 5 mL/minute).
- Maintain the pressure and temperature throughout the reaction.
- After the reaction is complete, cool the reactor and filter the catalyst to isolate the 3-dimethylaminopropylamine product.

Application in Drug Development

3-Dimethylaminopropylamine, derived from **3-(dimethylamino)propanenitrile**, is a key building block in the synthesis of the selective serotonin reuptake inhibitor (SSRI) antidepressant, Citalopram.



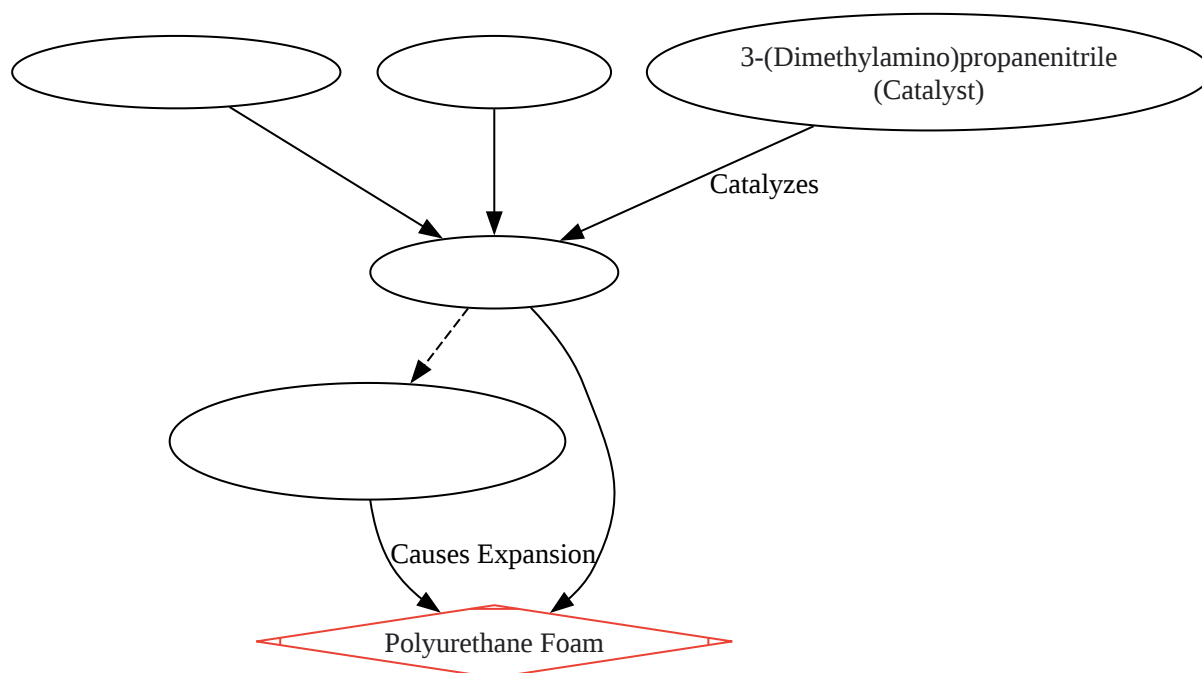
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Caption: Synthetic pathway from **3-(Dimethylamino)propanenitrile** to Citalopram.

Similarly, derivatives of this compound are utilized in the synthesis of local anesthetics like Procaine.[9]

Use as a Catalyst in Polyurethane Foam Production

The tertiary amine group in **3-(dimethylamino)propanenitrile** allows it to act as a catalyst in the production of polyurethane foams.[3] It primarily promotes the reaction between isocyanate and water (blowing reaction), which generates carbon dioxide gas, leading to foam expansion. [3]



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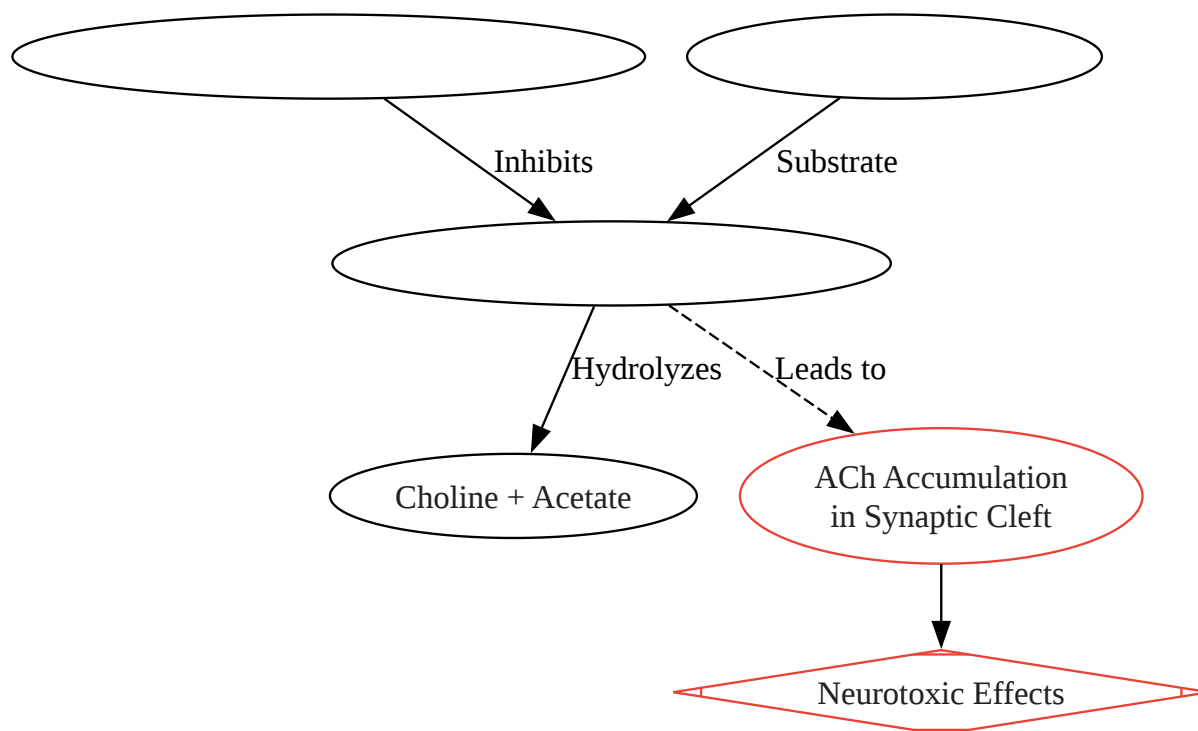
Caption: Role of **3-(Dimethylamino)propanenitrile** in polyurethane foam formation.

Toxicological Profile and Putative Mechanisms

Exposure to **3-(dimethylamino)propanenitrile** can lead to neurological and urological disorders.^{[1][4]}

Neurotoxicity

One of the proposed mechanisms for the neurotoxicity of **3-(dimethylamino)propanenitrile** is the inhibition of acetylcholinesterase (AChE).^[1] AChE is a critical enzyme that breaks down the neurotransmitter acetylcholine in the synaptic cleft. Inhibition of AChE leads to an accumulation of acetylcholine, resulting in overstimulation of cholinergic receptors and subsequent neurotoxic effects.

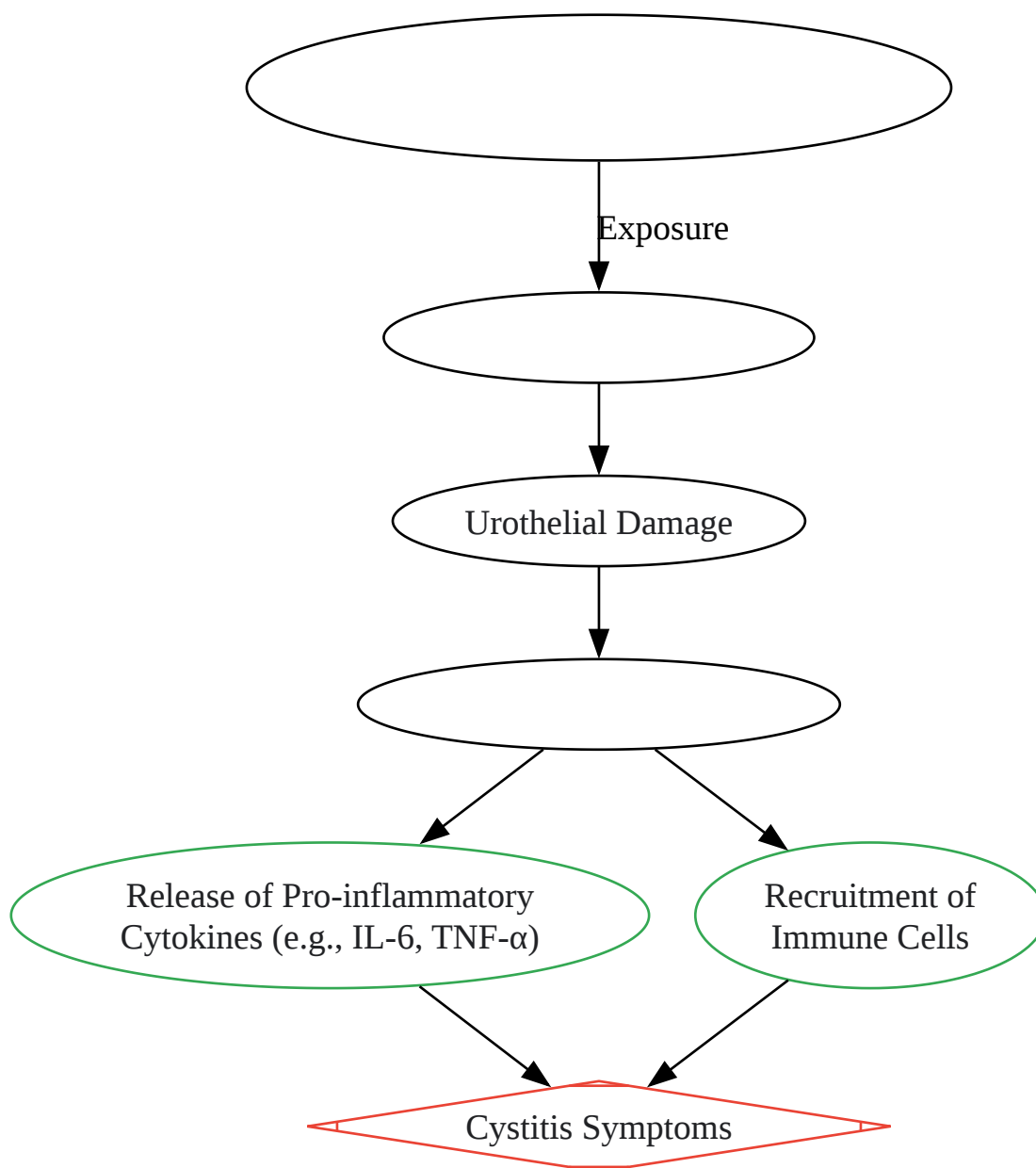


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Caption: Proposed neurotoxicity mechanism via acetylcholinesterase inhibition.

Urological Toxicity

The urological effects of **3-(dimethylamino)propanenitrile** are often manifested as cystitis (inflammation of the bladder).^[10] While the specific signaling pathway for this compound is not fully elucidated, chemically induced cystitis generally involves damage to the bladder urothelium, triggering an inflammatory cascade. This can lead to the release of pro-inflammatory cytokines and recruitment of immune cells, resulting in bladder dysfunction.^[11]



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Caption: General proposed mechanism for chemically induced cystitis.

Safety and Handling

3-(Dimethylamino)propanenitrile is a hazardous substance and should be handled with appropriate safety precautions. A summary of its hazard classifications is provided in Table 2.

Table 2: Hazard Identification

| Hazard Class | Category |
|-----------------------------------|----------|
| Acute Toxicity, Oral | 4 |
| Acute Toxicity, Dermal | 4 |
| Skin Corrosion/Irritation | 2 |
| Serious Eye Damage/Eye Irritation | 2 |
| Flammable liquids | 4 |

Safety Recommendations:

- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- Handle in a well-ventilated area or under a fume hood.
- Avoid contact with skin, eyes, and clothing.
- Keep away from heat, sparks, and open flames.
- Store in a cool, dry, and well-ventilated place.

Conclusion

3-(Dimethylamino)propanenitrile is a chemical of significant interest due to its versatile reactivity and wide range of applications, particularly as an intermediate in the synthesis of pharmaceuticals and as a catalyst. Its synthesis and purification are well-established procedures. However, its potential for neurotoxicity and urological toxicity necessitates careful handling and further research into its precise mechanisms of action. This guide provides a foundational understanding for researchers and professionals working with this compound, highlighting its utility while emphasizing the importance of safety and awareness of its toxicological properties.

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